

# N-[4-cyano-2-(trifluoromethyl)phenyl]acetamide material safety data sheet

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## Compound of Interest

Compound Name:	<i>N</i> -[4-cyano-2-(trifluoromethyl)phenyl]acetamide
Cat. No.:	B063983

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An In-depth Technical Guide to the Material Safety and Handling of **N-[4-cyano-2-(trifluoromethyl)phenyl]acetamide**

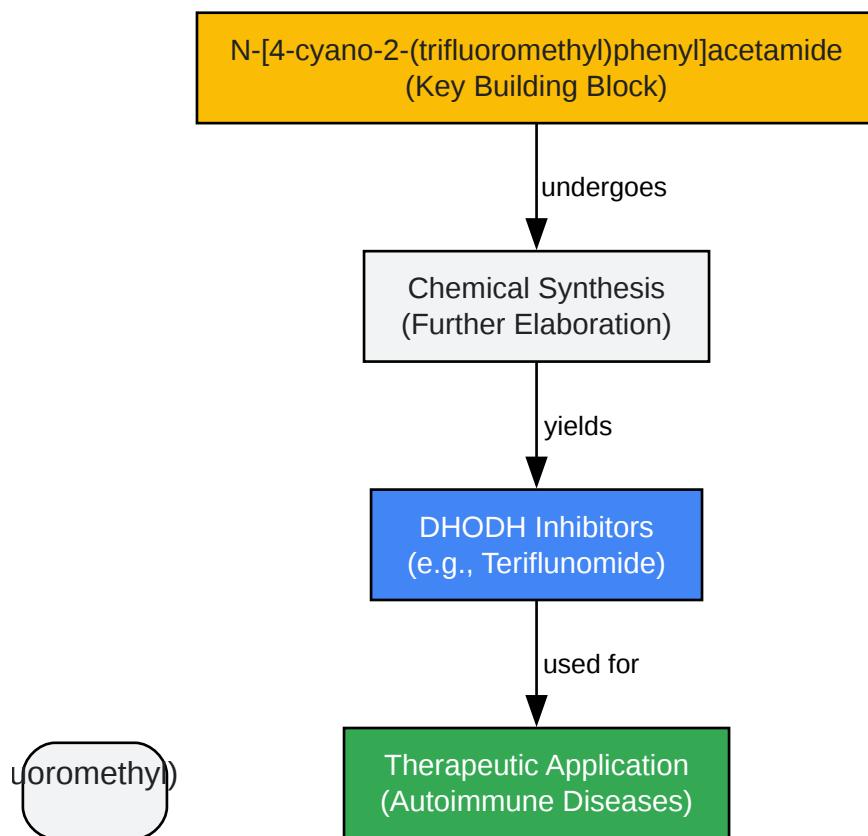
## Abstract

**N-[4-cyano-2-(trifluoromethyl)phenyl]acetamide** is a fluorinated aromatic amide of significant interest to the pharmaceutical and life sciences sectors. Its unique molecular architecture, featuring cyano and trifluoromethyl groups, makes it a valuable and versatile building block in medicinal chemistry. This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals, providing in-depth material safety data, field-proven handling protocols, and an exploration of its applications. By synthesizing information from material safety data sheets (MSDS) and relevant chemical literature, this document explains not only the necessary safety precautions but also the scientific rationale behind them, ensuring a culture of safety and informed practice in the laboratory.

## Chemical Identity and Physicochemical Properties

**N-[4-cyano-2-(trifluoromethyl)phenyl]acetamide**, with the CAS Number 175277-69-1, is a specialized organic compound. The presence of a trifluoromethyl (-CF<sub>3</sub>) group is a key feature in modern drug design, often introduced to enhance metabolic stability, lipophilicity, and binding affinity of a molecule. The cyano (-CN) group, a potent electron-withdrawing group, further

modulates the electronic properties of the phenyl ring, making this compound a reactive and useful intermediate for constructing more complex molecular entities.



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Caption: Synthetic utility as a pharmaceutical intermediate.

## A Scaffold for Bioactive Molecules

While this specific isomer is linked to DHODH inhibitors, the broader 4-cyano-trifluoromethyl-phenyl scaffold is fundamental to other important drugs. For instance, a closely related isomer is a key precursor in the synthesis of Bicalutamide, a non-steroidal anti-androgen used in the treatment of prostate cancer. [1][2] This underscores the importance of this chemical class in medicinal chemistry, where slight positional changes of the functional groups can redirect the molecule's synthetic pathway and ultimate therapeutic target.

## Comprehensive Hazard Assessment

A thorough understanding of the hazards associated with **N-[4-cyano-2-(trifluoromethyl)phenyl]acetamide** is paramount for its safe use. The following information is synthesized from Globally Harmonized System (GHS) classifications provided by chemical suppliers and safety databases.

## GHS Hazard Identification

Pictogram	Signal Word	Hazard Statements
		H302: Harmful if swallowed. [3] [4]H315: Causes skin irritation. ngcontent-ng-c4006390337=Warning class="ng-star-inserted">[5][6]H319: Causes serious eye irritation. [5][6]H335: May cause respiratory irritation. [6]
No Pictogram	Warning	H412: Harmful to aquatic life with long lasting effects. [4]

## Toxicological Profile

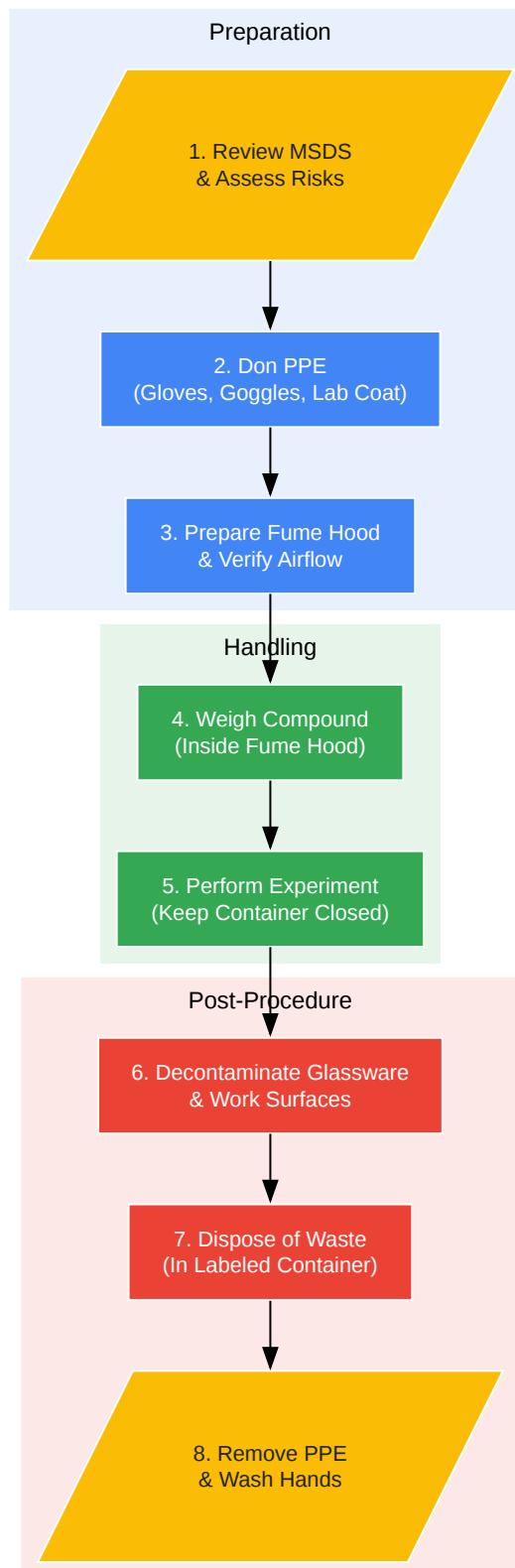
- Acute Toxicity: The compound is classified as harmful upon ingestion, skin contact, or inhalation. [3][7]The trifluoromethyl and cyano groups can interfere with biological processes if systemic exposure occurs.
- Irritation: Direct contact with the solid powder or its solutions can cause significant irritation to the skin and eyes. [6]Inhalation of dust may lead to irritation of the respiratory tract. [6][8]The causality stems from its nature as a fine chemical powder that can physically abrade tissues and potentially react with moisture on mucosal surfaces.

## Field-Proven Protocols for Safe Handling and Emergency Response

Adherence to a strict, self-validating protocol is essential for mitigating the risks identified above. The following procedures represent best practices for laboratory settings.

## Standard Operating Procedure for Laboratory Handling

This workflow is designed to minimize exposure at every stage of the handling process.



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Caption: Safe handling workflow from preparation to cleanup.

### Step-by-Step Methodology:

- Engineering Controls: All manipulations, including weighing and transfers, must be conducted within a certified chemical fume hood to prevent inhalation of dust. [6][9]2.
- Personal Protective Equipment (PPE): Wear nitrile gloves, chemical safety goggles conforming to EN 166 (EU) or NIOSH (US), and a buttoned lab coat at all times. [10]3.
- Handling: Avoid generating dust. Use appropriate tools (e.g., spatulas) for transfers. Keep the container tightly closed when not in use. [8][9]4.
- Storage: Do not eat, drink, or smoke in the work area. [7]5.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents. [11][12]6.
- The recommended storage temperature is often between 2-8 °C. [13]

## Emergency First-Aid Measures

Immediate and appropriate action is critical in the event of an exposure.

- If Inhaled: Move the person to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell. [7][6][8]\*
- If on Skin: Immediately remove all contaminated clothing. Wash the affected area thoroughly with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice. [6][14]\*
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [6][14]\*
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice. [7][9]

## Accidental Release and Firefighting Measures

- Spill Response: For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal. [6]7.
- Ensure adequate ventilation.
- Firefighting: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or an appropriate foam to extinguish a fire. [9]8.
- Firefighters should wear self-contained breathing apparatus and full protective gear. Thermal decomposition may produce hazardous gases, including carbon monoxide, nitrogen oxides, and hydrogen fluoride. [12]

## Disposal Considerations

Waste material must be treated as hazardous. Dispose of the substance and any contaminated packaging in accordance with all applicable local, state, and federal regulations. [7] Do not allow the chemical to enter drains or waterways, given its potential harm to aquatic life. [4]

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